

Technical Guide: Lactulose-13C Chemical Structure and Properties

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Compound of Interest

Compound Name: Lactulose-13C

Cat. No.: B1161304

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Executive Summary

Lactulose-13C (13C-Lactulose) is a stable isotope-labeled synthetic disaccharide utilized primarily as a metabolic probe for gastrointestinal motility and colonic fermentation activity. Unlike standard lactulose breath tests (LBT) that rely on hydrogen (H

) detection—which fails in approximately 15–20% of the population ("non-hydrogen producers")—**Lactulose-13C** provides a universal, quantitative endpoint via exhaled

CO

. This guide details the chemical identity, physicochemical properties, and validated experimental workflows for deploying **Lactulose-13C** in clinical and research settings.

Chemical Identity & Structural Analysis[1]

Structural Composition

Lactulose is 4-O- β -D-galactopyranosyl-(1 $\rightarrow$ 3)-D-glucopyranose. The chemical structure of Lactulose-13C is identical to Lactulose, except that the carbon atoms are labeled with the stable isotope ¹³C.

-D-galactopyranosyl-D-fructose.[1] It is formed by the isomerization of lactose, where the glucose moiety is converted to fructose. In the

C-labeled variant, carbon atoms are enriched with the stable isotope Carbon-13.[2]

- IUPAC Name: (2S,3R,4S,5R,6R)-2-[(2R,3S,4S,5R)-4,5-dihydroxy-2,5-bis(hydroxymethyl)oxolan-3-yl]oxy-6-(hydroxymethyl)oxane-3,4,5-triol[3]
- Chemical Formula (Unlabeled): C12OC(CO)C(CO)C(CO)C1O

H

O

[3]

- Chemical Formula (Fully Labeled):

C

H

O

(Universal Label)

Isotopic Labeling Configurations

Commercial synthesis typically yields two primary isotopologues used in metabolic tracing. The choice of isotopologue affects the mass shift observed in mass spectrometry (MS) and the stoichiometry of

CO

recovery.

Labeling Type	Description	Mass Shift	Application
U- C-Lactulose	Universally labeled; all 12 carbons are C.	M+12	Maximum sensitivity for breath tests; produces 12 moles of CO per mole fermented.
1- C-Galactose	Label restricted to the Galactose moiety.	M+1	Specific metabolic tracing of the galactose fraction post-hydrolysis.

The Glycosidic Bond Stability

The defining chemical feature of lactulose is the

β -1,4 glycosidic linkage between galactose and fructose.

- Mammalian Enzymes: Human small intestinal brush border enzymes (lactase) cannot hydrolyze this specific β -1,4 bond.^[4]
- Bacterial Enzymes: Colonic microbiota (specifically Bifidobacterium and Lactobacillus spp.) possess β -galactosidases capable of cleaving this bond, initiating fermentation.

Physicochemical Properties^{[1][5][7]}

The physical properties of **Lactulose-13C** mimic its non-labeled counterpart, with negligible isotope effects on solubility or chemical reactivity, but distinct mass spectrometric signatures.

Property	Value / Characteristic	Relevance to Protocol
Molecular Weight	~354.21 g/mol (for U-C)	Critical for gravimetric preparation of substrate solutions.
Solubility	760 mg/mL (Water, 30°C)	Highly soluble; allows for low-volume bolus administration (essential for pediatric studies).
Melting Point	169°C (dec.) ^[3]	Stable in solid form; solutions should be prepared fresh to avoid microbial growth.
pKa	~11.5 (Sugar alcohol hydroxyls)	Neutral in physiological pH; does not alter gastric acidity significantly upon ingestion.
Hygroscopicity	High	Must be stored in desiccated conditions to prevent caking and hydrolysis errors.

Mechanism of Action: The ¹³C-Breath Test Principle

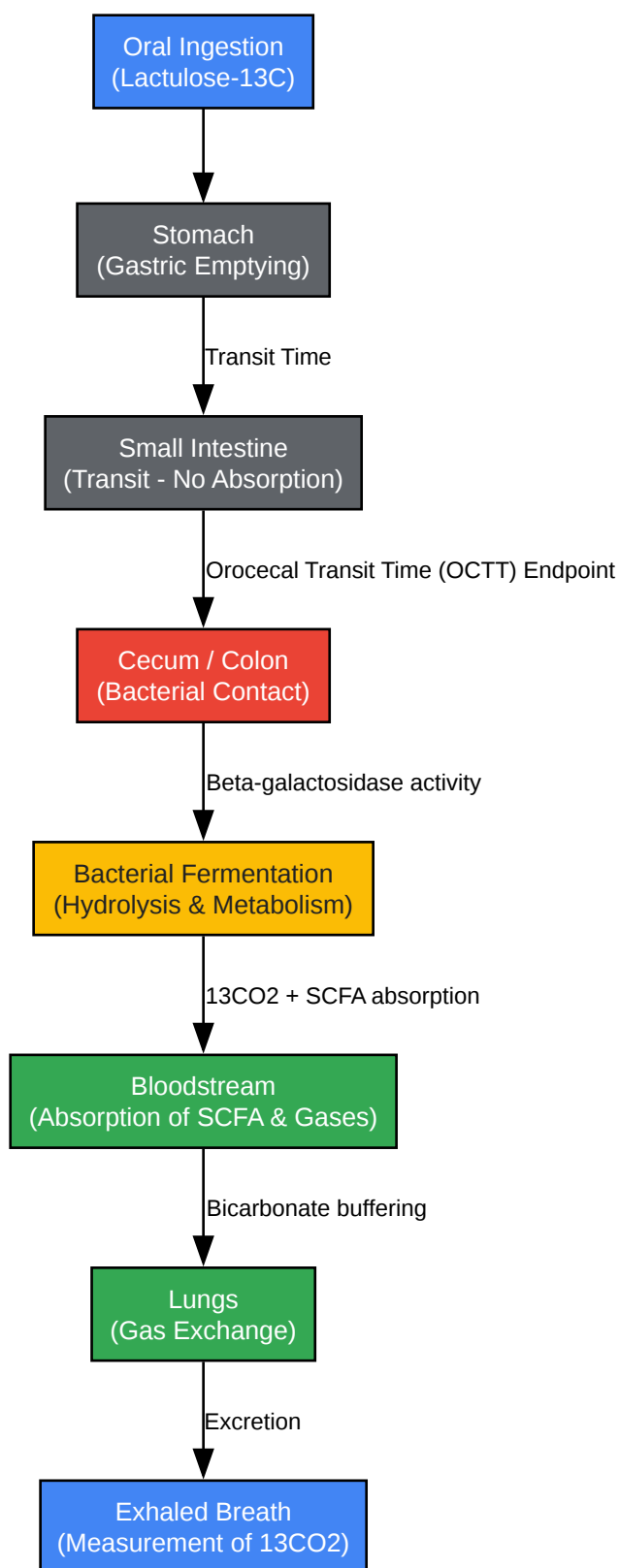
The utility of **Lactulose-¹³C** rests on its "non-absorbable" nature.^[4] It acts as a fluid marker through the stomach and small intestine until it reaches the cecum.

Metabolic Pathway Visualization

The following diagram illustrates the transit and fermentation pathway that generates the analytical signal (

CO

).



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Caption: Figure 1. Metabolic fate of **Lactulose-13C**. The tracer remains intact until colonic fermentation, where it is metabolized into Short Chain Fatty Acids (SCFA) and gases, including

CO

Experimental Protocol: Orocecal Transit Time (OCTT)

Objective: To determine the transit time from ingestion to the cecum by monitoring the rise in exhaled

CO

.[\[5\]](#)

Pre-Analytical Requirements

- Fasting: Patient must fast for 8–12 hours to stabilize basal metabolic rate and background

CO

enrichment.

- Dietary Restriction: Avoid naturally

C-rich foods (corn, cane sugar, pineapple) for 24 hours prior.

- Substrate Preparation: Dissolve 10g of **Lactulose-13C** (or clinical equivalent dose adjusted for enrichment) in 150–200 mL of water.

Step-by-Step Workflow

- Baseline Sampling (T=0): Collect two separate breath samples before substrate ingestion to establish the Delta Over Baseline (DOB) zero point.
- Ingestion: Administer the **Lactulose-13C** solution. The patient must consume it within 2 minutes.
- Serial Sampling:

- Phase 1 (Gastric/Small Bowel): Collect breath samples every 15 minutes for the first 2 hours.
- Phase 2 (Colonic Entry): Continue sampling every 15 minutes up to 4–6 hours.
- Analysis: Measure

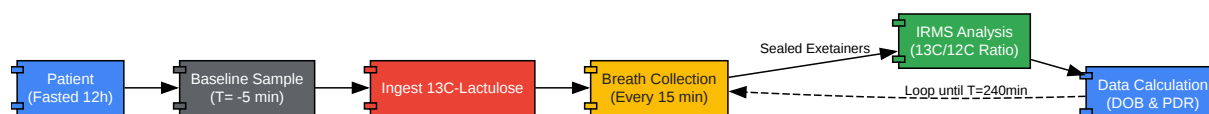
CO

/

CO

ratio using Isotope Ratio Mass Spectrometry (IRMS) or Isotope Selective Infrared Spectroscopy (IRIS).

Analytical Workflow Diagram



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Caption: Figure 2. Clinical workflow for **Lactulose-13C** breath testing. The loop indicates continuous sampling until the fermentation peak is observed.

Data Analysis & Interpretation

Calculation of Delta Over Baseline (DOB)

The raw isotope ratio (

) is converted to

(permil relative to VPDB standard), and then to DOB:

Defining the Endpoint (OCTT)

Unlike hydrogen breath tests which look for a >20 ppm rise, the

C-Lactulose test looks for a metabolic surge.

- Criteria: A sustained rise in DOB of

2.0‰ (permil) or

5% of the cumulative dose recovered (PDR) indicates the bolus has entered the cecum and fermentation has begun.

- Advantages: This method is valid in "non-hydrogen producers" (methanogenic flora) because all bacteria produce CO

during fermentation.

Troubleshooting False Positives

- Early Peak (<60 min): Suggests Small Intestinal Bacterial Overgrowth (SIBO). Bacteria are fermenting the lactulose before it reaches the colon.[4][6]
- Double Peak: A small early peak (SIBO) followed by a larger peak (Colonic) is a classic signature of dysbiosis.

References

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